

An In-depth Technical Guide to 4-phenyloxane-4-carbonyl chloride

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Compound of Interest

Compound Name: 4-Phenyloxane-4-carbonyl chloride

CAS No.: 100119-45-7

Cat. No.: B028140

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This guide provides a comprehensive technical overview of **4-phenyloxane-4-carbonyl chloride**, a key building block for researchers, scientists, and professionals in drug development. We will delve into its synthesis, chemical properties, reactivity, and applications, offering field-proven insights and detailed protocols to empower your research and development endeavors.

Introduction and Strategic Importance

4-phenyloxane-4-carbonyl chloride (CAS No. 100119-45-7) is a bifunctional reagent of significant interest in medicinal chemistry.[1] It incorporates two critical structural motifs: the oxane (tetrahydropyran) ring and a reactive acyl chloride. The oxane scaffold is recognized as a "privileged" structure in drug design, often introduced to enhance metabolic stability, improve solubility, and modulate the pharmacokinetic profile of a lead compound.[2] The 4-phenyl substituent provides a rigid aromatic core for further functionalization, while the 4-carbonyl chloride group serves as a highly reactive handle for covalent bond formation, enabling the facile synthesis of a diverse array of amides, esters, and other derivatives.

The strategic value of this molecule lies in its ability to serve as a versatile scaffold for constructing complex molecules with potential therapeutic applications. Its unique three-dimensional structure, combining a flexible saturated heterocycle with a rigid aromatic ring, allows for precise spatial orientation of substituents, a critical factor in optimizing drug-target interactions.

Physicochemical and Structural Data

A clear understanding of the fundamental properties of a reagent is paramount for its effective use. The key data for **4-phenyloxane-4-carbonyl chloride** are summarized below.

Property	Value	Source
CAS Number	100119-45-7	[1]
Molecular Formula	C ₁₂ H ₁₃ ClO ₂	Chemically Derived
Molecular Weight	224.68 g/mol	Chemically Derived
Canonical SMILES	C1COCC(C1) (C2=CC=CC=C2)C(=O)Cl	Chemically Derived
Appearance	(Predicted) White to off-white solid	Inferred from similar compounds
Sensitivity	Moisture sensitive, Lachrymatory	Inferred from acyl chloride class[3]

Synthesis and Manufacturing

The synthesis of **4-phenyloxane-4-carbonyl chloride** is typically achieved through a two-step process starting from a readily available precursor. The causality behind this approach is the need to first construct the stable carboxylic acid before converting it to the highly reactive acyl chloride.

Step 1: Synthesis of 4-phenyloxane-4-carboxylic acid

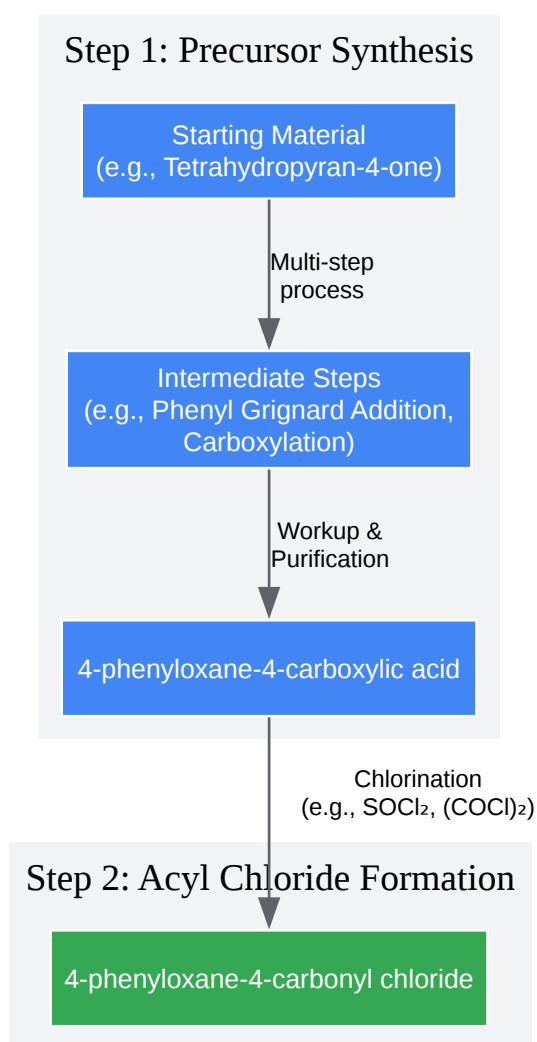
The precursor acid can be synthesized via several established organic chemistry transformations. A common conceptual pathway involves the modification of a pre-formed

oxane ring.[2] While a specific documented synthesis for this exact precursor is not readily available in the provided search results, a plausible and logical route can be constructed based on analogous reactions, such as the Doebner reaction or modifications of tetrahydropyran-4-carboxylic acid.[2][4][5]

Step 2: Conversion to 4-phenyloxane-4-carbonyl chloride

The conversion of a carboxylic acid to an acyl chloride is a standard and robust transformation in organic synthesis.[6] The choice of chlorinating agent is critical and is dictated by factors such as substrate tolerance, desired purity, and ease of byproduct removal.

Workflow for the Synthesis of **4-phenyloxane-4-carbonyl chloride**



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Caption: Synthetic workflow from a starting material to the final product.

Detailed Experimental Protocol (Step 2):

This protocol describes the conversion of the carboxylic acid to the acyl chloride using thionyl chloride (SOCl_2), a common and effective reagent.^{[7][8]}

- **System Preparation:** To a flame-dried, two-neck round-bottom flask equipped with a magnetic stirrer, reflux condenser, and a nitrogen inlet, add 4-phenyloxane-4-carboxylic acid (1.0 eq).
- **Solvent Addition:** Add anhydrous toluene (approx. 5-10 mL per gram of acid) to the flask. The use of a solvent is optional but can facilitate a smoother reaction.
- **Reagent Addition:** Under a gentle stream of nitrogen, slowly add thionyl chloride (SOCl_2 , 1.5 - 2.0 eq) dropwise to the stirred suspension at room temperature. A catalytic amount of anhydrous N,N-dimethylformamide (DMF, 1-2 drops) can be added to accelerate the reaction.
 - **Causality:** Thionyl chloride is a highly effective chlorinating agent. The reaction is driven by the formation of gaseous byproducts (SO_2 and HCl), which shifts the equilibrium towards the product, ensuring a high conversion rate.^[8] DMF acts as a catalyst by forming a Vilsmeier intermediate, which is more reactive.
- **Reaction:** Heat the reaction mixture to reflux (typically 70-80 °C) and maintain for 2-4 hours. Monitor the reaction progress by observing the cessation of gas evolution.
- **Isolation:** After the reaction is complete, allow the mixture to cool to room temperature. Remove the excess thionyl chloride and solvent under reduced pressure (vacuum distillation).
 - **Trustworthiness:** It is crucial to remove all excess SOCl_2 as its presence can interfere with subsequent reactions. Co-evaporation with anhydrous toluene (2-3 times) is a reliable method to ensure its complete removal.

- **Product:** The resulting crude **4-phenyloxane-4-carbonyl chloride** is often used directly in the next step without further purification. If high purity is required, vacuum distillation can be performed, though care must be taken due to the compound's reactivity.

Chemical Reactivity and Handling

The reactivity of **4-phenyloxane-4-carbonyl chloride** is dominated by two key features: the electrophilic acyl chloride and the stability of the oxane ring.

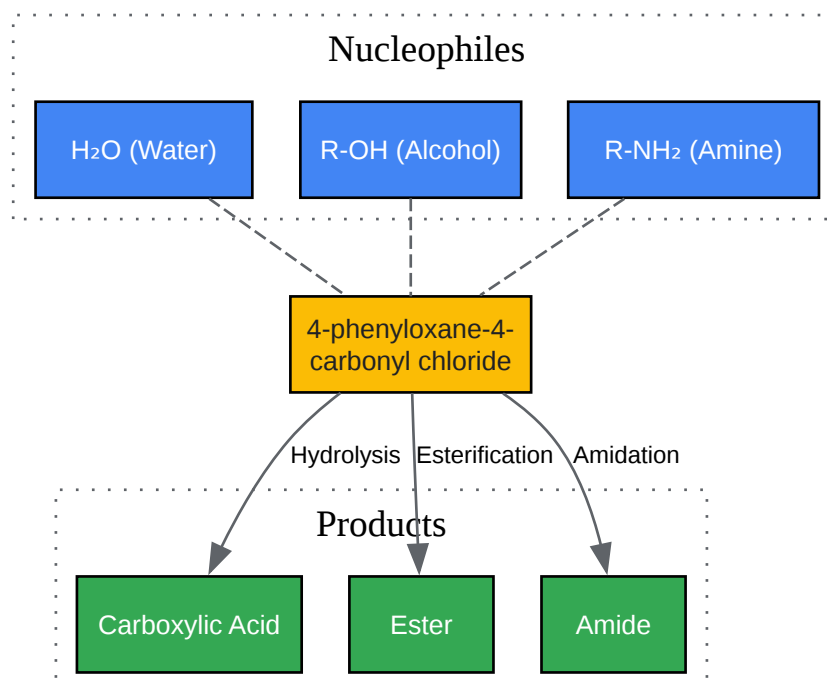
Reactivity of the Acyl Chloride Group

As with all acyl chlorides, the carbonyl carbon is highly electrophilic and susceptible to nucleophilic acyl substitution.^{[6][9]} It readily reacts with a wide range of nucleophiles, including:

- **Water:** Hydrolyzes rapidly to form the parent carboxylic acid. This underscores the need for anhydrous conditions during synthesis and handling.^[3]
- **Alcohols:** Reacts to form esters.
- **Amines (Primary and Secondary):** Reacts to form amides. This is one of the most common applications in drug discovery for linking molecular fragments.
- **Carboxylates:** Reacts to form anhydrides.

Stability of the Oxane Ring

The oxane ring is a saturated six-membered heterocycle and is generally stable under many synthetic conditions, particularly basic and neutral conditions.^[10] However, due to inherent ring strain (though less than smaller rings like oxetanes or epoxides), it can undergo ring-opening under strongly acidic conditions.^{[11][12][13]} This stability profile allows for a wide range of chemical transformations to be performed on the acyl chloride moiety without compromising the integrity of the heterocyclic core.



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Caption: Reactivity profile with common nucleophiles.

Safe Handling and Storage

- **Handling:** Handle in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. The compound is expected to be lachrymatory (causes tearing).[3]
- **Storage:** Store in a tightly sealed container under an inert atmosphere (e.g., nitrogen or argon) in a cool, dry place. Protect from moisture to prevent hydrolysis.

Applications in Drug Development and Medicinal Chemistry

The utility of **4-phenyloxane-4-carbonyl chloride** in drug discovery is multifaceted, stemming from the advantageous properties conferred by its constituent parts.

- **Scaffold Hopping and Bioisosteric Replacement:** The oxane ring is often used as a bioisostere for less stable or metabolically labile groups, such as gem-dimethyl or carbonyl

groups. This can lead to improved metabolic stability and aqueous solubility without sacrificing binding affinity.[10]

- **Vector for Diversity-Oriented Synthesis:** The reactive acyl chloride handle allows for the rapid generation of compound libraries. By reacting the core scaffold with a diverse panel of amines or alcohols, researchers can efficiently explore the structure-activity relationship (SAR) of a pharmacophore.[14][15]
- **Fragment-Based Drug Discovery (FBDD):** This molecule can serve as a valuable fragment for linking to other molecular components, enabling the construction of larger, more potent drug candidates. Carbonyl chemistry is central to the synthesis of complex molecules with specific biological activities.[16]

Spectroscopic Characterization

Unambiguous characterization of the molecule is essential for quality control. The expected spectroscopic data are as follows:

- **^1H NMR:** Signals corresponding to the aromatic protons of the phenyl group (typically in the δ 7.2-7.6 ppm range), and diastereotopic protons of the oxane ring (typically in the δ 3.5-4.5 ppm and 1.8-2.5 ppm ranges).
- **^{13}C NMR:** A characteristic signal for the carbonyl carbon ($\delta > 170$ ppm), signals for the aromatic carbons, and signals for the carbons of the oxane ring.
- **Infrared (IR) Spectroscopy:** A strong, sharp absorption band characteristic of the C=O stretch of an acyl chloride, typically appearing at a high frequency (around $1785\text{-}1815\text{ cm}^{-1}$).
- **Mass Spectrometry (MS):** The molecular ion peak (M^+) and characteristic fragmentation patterns, including the loss of chlorine.

While specific spectral data is not available in the initial search, these predictions are based on well-established principles of spectroscopic analysis for similar organic compounds.[17][18][19][20]

Conclusion

4-phenyloxane-4-carbonyl chloride is a high-value, versatile chemical intermediate for the synthesis of novel chemical entities in drug discovery and development. Its combination of a metabolically favorable oxane ring, a rigid phenyl scaffold, and a reactive acyl chloride handle provides a powerful tool for medicinal chemists. A thorough understanding of its synthesis, reactivity, and handling, as outlined in this guide, is crucial for leveraging its full potential in creating the next generation of therapeutic agents.

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